

Protocol for the Administration of Hemopressin in Murine Research

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Compound of Interest

Compound Name: *Hemopressin (human, mouse)*

Cat. No.: *B561584*

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These application notes provide a comprehensive guide to the administration of hemopressin and its analogs in mouse studies. This document outlines detailed experimental protocols, summarizes quantitative data, and visualizes key pathways and workflows to facilitate reproducible and effective research.

Introduction

Hemopressin, a nonapeptide derived from the α -chain of hemoglobin, is a known inverse agonist of the cannabinoid 1 (CB1) receptor.^{[1][2][3]} Its derivatives, such as VD-hemopressin(α), have been identified as CB1 receptor agonists.^{[4][5]} These peptides are valuable tools for investigating the endocannabinoid system's role in various physiological processes, including appetite regulation, pain perception, and sleep-wake cycles.^{[2][6][7]}

Data Presentation

Table 1: Dosage and Administration of Hemopressin and its Analogs in Mice

Compound	Application	Administration Route	Dosage	Vehicle	Key Findings
Hemopressin	Appetite Regulation	Intraperitoneal (i.p.)	500 nmol/kg	0.9% w/v NaCl, 10% DMSO, 20% 2-hydroxypropyl-β-cyclodextrin	Significant decrease in nocturnal food intake at 2 hours post-injection.[1][3]
Hemopressin	Appetite Regulation	Intracerebroventricular (i.c.v.)	1, 5, or 10 nmol/animal	0.9% w/v NaCl	Dose-dependent decrease in night-time food intake, with 10 nmol showing significant effects at 1, 2, and 4 hours.[1]
Hemopressin	Pain (Visceral)	Intraperitoneal (i.p.)	50 or 500 µg/kg	Not specified	Marked antinociceptive effect in the acetic acid-induced writhing test. [8]
(m)VD-HPα	Sleep Regulation	Intracerebroventricular (i.c.v.)	6.7, 13.4, and 20.1 nmol/animal	5% cremophor, 5% DMSO, 90% saline	20.1 nmol increased NREM sleep in the first 2 hours.[4]

Table 2: Quantitative Effects of Hemopressin and Analogs in Mouse Studies

Compound	Study	Parameter Measured	Dosage and Route	Result
Hemopressin	Appetite	Cumulative Food Intake	10 nmol (i.c.v.)	Significant decrease at 1, 2, and 4 hours post-injection. [1]
Hemopressin	Appetite	Cumulative Food Intake	500 nmol/kg (i.p.)	Significant decrease at 2 hours post-injection. [3]
(m)VD-HP α	Sleep	NREM Sleep	13.4 nmol (i.c.v.)	21.6% increase in the first 2 hours. [9]
(m)VD-HP α	Sleep	NREM Sleep	20.1 nmol (i.c.v.)	45.3% increase in the first 2 hours. [9]
(m)VD-HP α	Sleep	Wakefulness	20.1 nmol (i.c.v.)	26.4% decrease in the first 2 hours. [9]
Hemopressin	Pain (Visceral)	Abdominal Contortions	500 μ g/kg (i.p.)	Significant reduction in acetic acid-induced writhing. [8]

Experimental Protocols

Preparation of Hemopressin Solutions

For Intraperitoneal (i.p.) Injection (Appetite Studies):

- Prepare a vehicle solution of 0.9% w/v NaCl, 10% DMSO, and 20% 2-hydroxypropyl- β -cyclodextrin.[\[1\]](#)
- Dissolve hemopressin in the vehicle to achieve the desired final concentration for a 500 nmol/kg dosage.
- Ensure the solution is thoroughly mixed before administration.

For Intracerebroventricular (i.c.v.) Injection (Appetite Studies):

- Prepare a vehicle of sterile 0.9% w/v NaCl.[\[1\]](#)
- Dissolve hemopressin in the saline to achieve the desired concentration for a 1-10 nmol dose in a 2 μ l injection volume.[\[1\]](#)
- Filter-sterilize the final solution.

For Intracerebroventricular (i.c.v.) Injection ((m)VD-HP α for Sleep Studies):

- Prepare a vehicle solution of 5% cremophor, 5% DMSO, and 90% saline.[\[4\]](#)
- Freshly dissolve (m)VD-HP α in the vehicle to the desired concentration for a 5 μ L injection volume.[\[4\]](#)

Administration Protocols

Intraperitoneal (i.p.) Injection:

- Restrain the mouse by grasping the loose skin over the shoulders and behind the ears.
- Turn the animal to expose the abdomen and tilt its head downwards.
- Identify the injection site in the lower right quadrant of the abdomen.
- Insert a 25-30 gauge needle at a 30-45° angle.
- Gently aspirate to ensure no fluid is drawn back, then inject the solution.
- Administer a total volume of approximately 2 ml/kg body weight.[\[1\]](#)

Intracerebroventricular (i.c.v.) Cannulation and Injection: This procedure requires stereotaxic surgery and should be performed under anesthesia.

- **Surgical Preparation:**

- Anesthetize the mouse using isoflurane (5% for induction, 1-3% for maintenance).[2]
- Secure the mouse in a stereotaxic frame.[2]
- Shave the head and sterilize the area with an appropriate antiseptic.[2]
- Make a midline incision to expose the skull.

- **Cannula Implantation:**

- Identify the bregma.
- For lateral ventricle cannulation, the coordinates are typically 0.2 mm posterior and 1.0 mm lateral to the bregma.[1]
- Drill a small hole through the skull at the determined coordinates.
- Lower a guide cannula to a depth of 1 mm from the skull surface.[1]
- Secure the cannula to the skull using dental cement.
- Insert a dummy cannula to keep the guide cannula patent.
- Allow the animal to recover for 5-7 days before any experiments.[1]

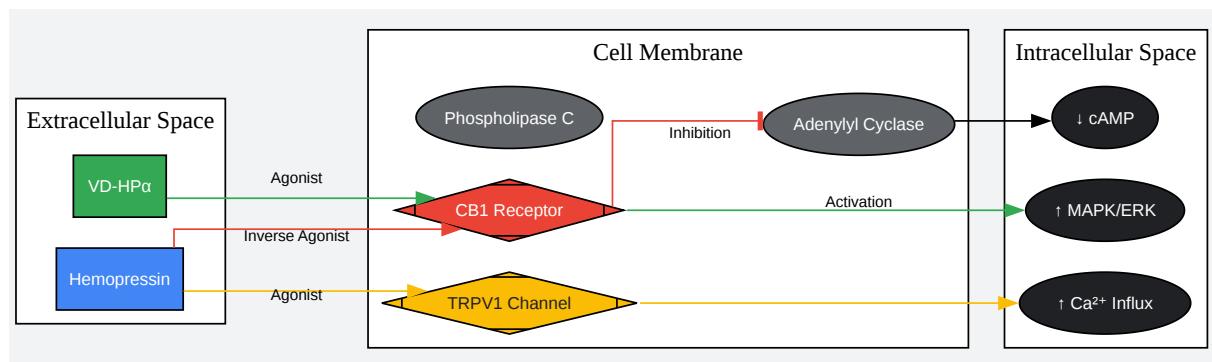
- **Injection Procedure:**

- Gently restrain the recovered mouse.
- Remove the dummy cannula.
- Insert the injector cannula, which extends slightly beyond the guide cannula, into the guide.

- Infuse the solution at a controlled rate (e.g., 1 μ L/min for sleep studies) to a total volume of 2-5 μ L.[4][10]
- Leave the injector in place for a minute post-injection to minimize backflow.[1]
- Replace the dummy cannula.

Visualizations

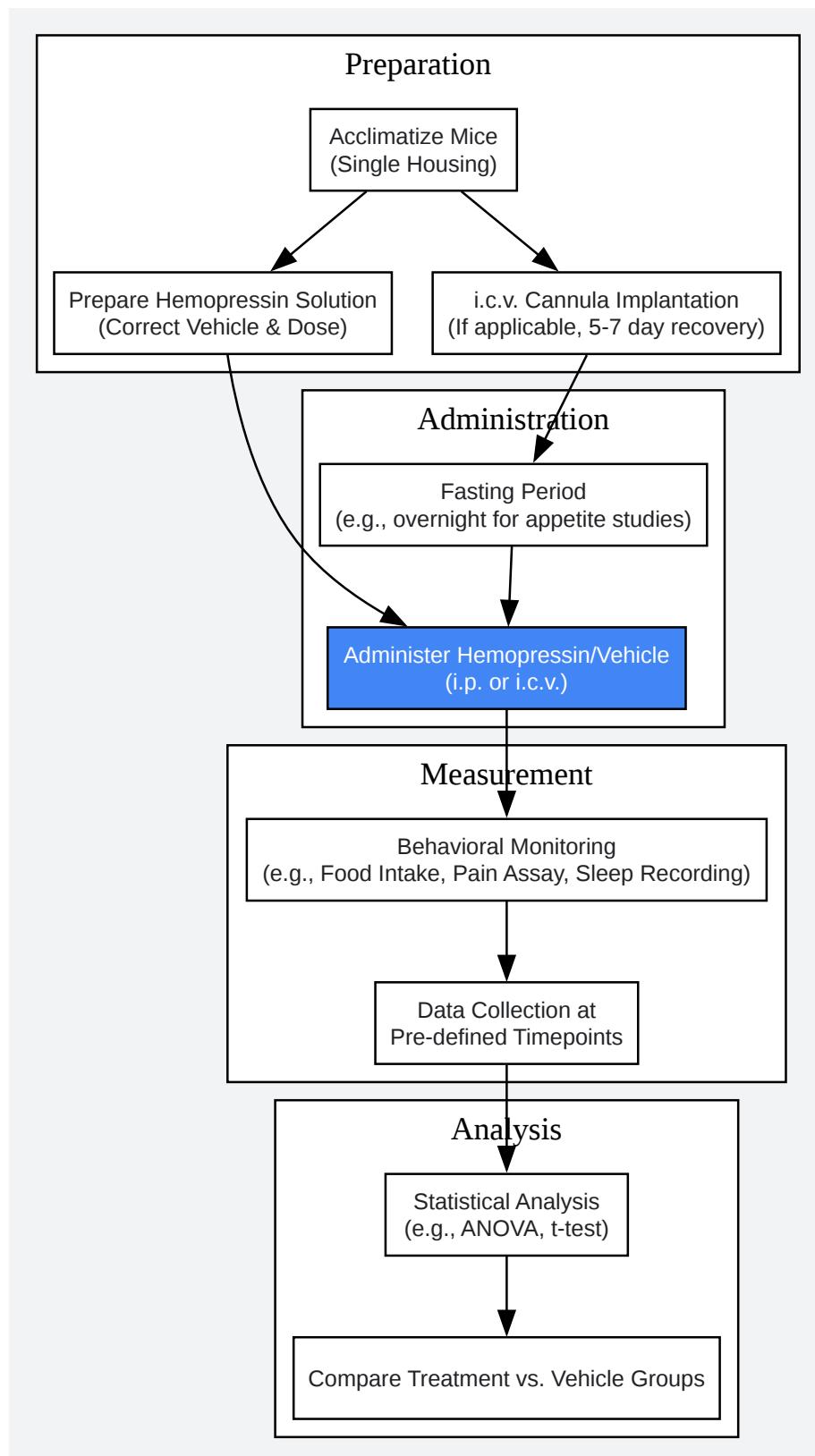
Signaling Pathways



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Caption: Hemopressin and VD-HPa signaling pathways.

Experimental Workflow



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Caption: General experimental workflow for hemopressin studies in mice.

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